

Goat-IN-1 solubility, stability, and preparation for experiments

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Compound of Interest

Compound Name: Goat-IN-1
Cat. No.: B8793933

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Application Notes and Protocols for Goat-IN-1

For Researchers, Scientists, and Drug Development Professionals

Introduction

Goat-IN-1 is a potent and specific inhibitor of Ghrelin O-acyltransferase (GOAT), the enzyme responsible for the acylation of ghrelin. This post-translational modification is essential for ghrelin's orexigenic (appetite-stimulating) and other metabolic activities mediated through the growth hormone secretagogue receptor (GHS-R1a). By inhibiting GOAT, **Goat-IN-1** effectively reduces the levels of acylated ghrelin, making it a valuable tool for studying the physiological roles of the ghrelin system and a potential therapeutic agent for metabolic disorders such as obesity and diabetes.^{[1][2]} These application notes provide detailed information on the solubility, stability, and preparation of **Goat-IN-1** for experimental use, along with protocols for in vitro and in vivo studies.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₁₈ H ₁₃ ClF ₃ NO ₃ S	[3]
Molecular Weight	415.81 g/mol	[3]
Appearance	White to off-white solid	[4]

Solubility

The solubility of **Goat-IN-1** is a critical factor for its effective use in various experimental settings. Based on available data, the solubility in different solvents is summarized below.

Solvent	Solubility	Comments	Reference
DMSO	Soluble	-	[4]

Note: While specific quantitative data for solubility in other common laboratory solvents such as ethanol or aqueous buffers (e.g., PBS) is not readily available, it is generally advisable to prepare a high-concentration stock solution in DMSO and then dilute it with the aqueous experimental medium to the final desired concentration. Ensure the final DMSO concentration is compatible with your experimental system and include a vehicle control in your experiments.

Stability and Storage

Proper storage of **Goat-IN-1** is essential to maintain its chemical integrity and biological activity.

Form	Storage Temperature	Duration	Light Exposure	Reference
Solid Powder	-20°C	Up to 2 months	Protect from light	[5]
Stock Solution in DMSO	-20°C	Up to 2 months	Protect from light	[5]

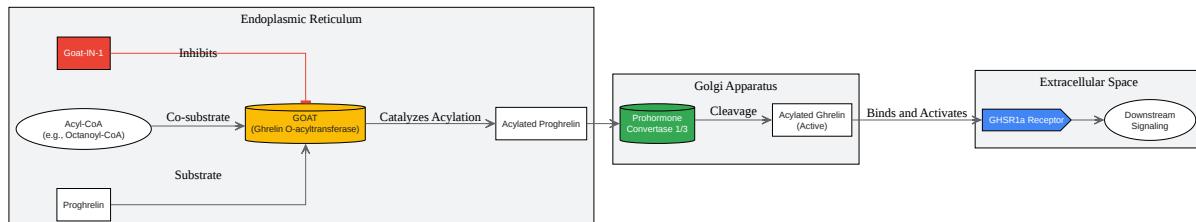
Recommendations for Handling and Storage:

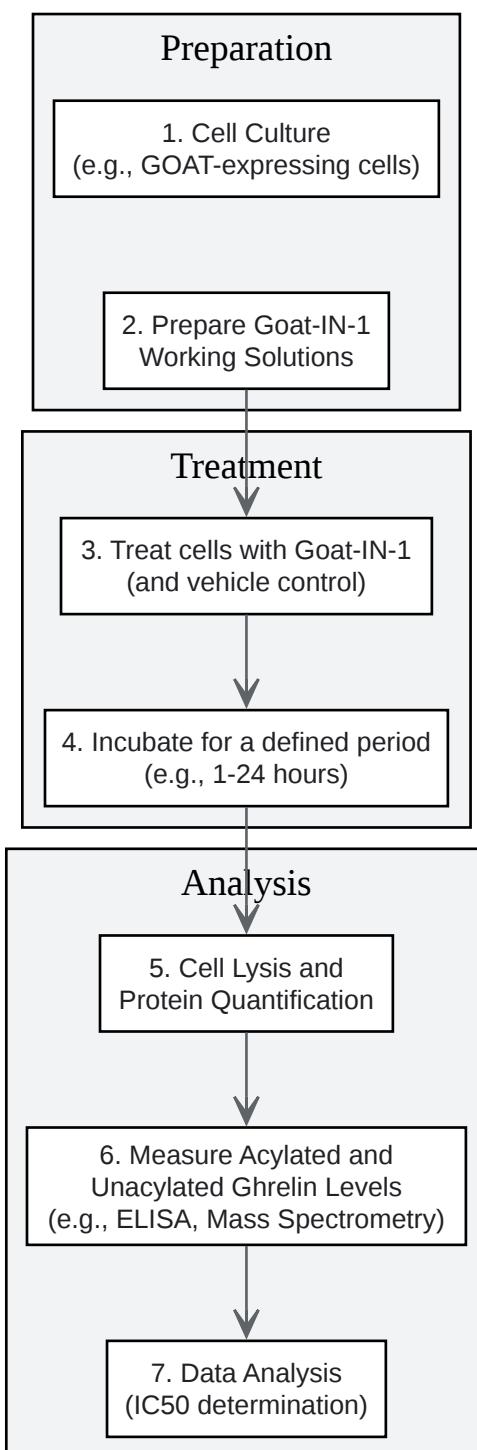
- Stock Solutions: Prepare a concentrated stock solution of **Goat-IN-1** in anhydrous DMSO. Aliquot the stock solution into smaller volumes in tightly sealed vials to avoid repeated freeze-thaw cycles.
- Working Solutions: Prepare fresh working solutions daily by diluting the stock solution in the appropriate experimental buffer or cell culture medium.

- Stability in Aqueous Solutions: The stability of **Goat-IN-1** in aqueous solutions, particularly at physiological temperatures (e.g., 37°C), has not been extensively characterized. It is recommended to minimize the time between the preparation of aqueous working solutions and their use in experiments. For longer-term cell culture experiments, the medium containing **Goat-IN-1** should be replaced regularly to ensure a consistent concentration of the active compound.

Signaling Pathway of Ghrelin Acylation and Inhibition by Goat-IN-1

The primary mechanism of action of **Goat-IN-1** is the inhibition of Ghrelin O-acyltransferase (GOAT). The following diagram illustrates the ghrelin acylation pathway and the point of intervention by **Goat-IN-1**.





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